

Application Notes and Protocols for 4-Nitro-3-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 4-Nitro-3-(trifluoromethyl)aniline

Cat. No.: B027955

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive information on the properties, applications, and safe handling of **4-Nitro-3-(trifluoromethyl)aniline**. The included protocols are intended to guide researchers in the proper use and management of this compound in a laboratory setting.

Chemical and Physical Properties

4-Nitro-3-(trifluoromethyl)aniline is a yellow to orange crystalline solid at room temperature.

[1][2][3] It is an important organic intermediate used in the synthesis of pharmaceuticals and other specialty chemicals.[2][4][5]

Property	Value	Reference
CAS Number	393-11-3	[3][6]
Molecular Formula	C ₇ H ₅ F ₃ N ₂ O ₂	[3][7]
Molecular Weight	206.12 g/mol	[3][7]
Appearance	Orange to Brown to Dark red powder to crystal	[2][3]
Melting Point	125-129 °C	[2][3]
Boiling Point	326.4±42.0 °C (Predicted)	[3]
Synonyms	5-Amino-2-nitrobenzotrifluoride, 4-Nitro- α,α,α -trifluoro-m-toluidine	[7]

Applications in Research and Development

4-Nitro-3-(trifluoromethyl)aniline serves as a critical building block in organic synthesis, particularly in the pharmaceutical industry.

- **Pharmaceutical Intermediate:** Its primary application is as a key intermediate in the synthesis of the non-steroidal antiandrogen drug, flutamide.[1][2][4][5] Flutamide is used in the treatment of prostate cancer.
- **Metabolite of Flutamide:** It is also known to be a metabolite of Flutamide, designated as FLU-1 or M2.[2][3]
- **Synthesis of Other Intermediates:** The compound is used to prepare other chemical intermediates, such as 4-bromo-2-nitrotrifluorotoluene, which is utilized in the synthesis of pharmaceuticals and optical waveguide materials.[2][4][5]
- **Nitric Oxide Photodonor:** In research, it has been incorporated into novel photoactivatable molecules that can release nitric oxide (NO) upon light stimulation, which has potential applications in photodynamic therapy.[4]

GHS Hazard Classification and Safety Precautions

4-Nitro-3-(trifluoromethyl)aniline is classified as a hazardous chemical.^[6] Adherence to safety protocols is essential.

Hazard Class	Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed
Acute toxicity, dermal (Category 3)	H311: Toxic in contact with skin
Skin irritation (Category 2)	H315: Causes skin irritation
Serious eye irritation (Category 2A)	H319: Causes serious eye irritation
Acute toxicity, inhalation (Category 4)	H332: Harmful if inhaled
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards.^[8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^[6]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.^[9] A dust mask of type N95 (US) is recommended.

Handling and Storage:

- Avoid contact with skin and eyes.^{[6][8]}
- Do not breathe dust.^[6]
- Use only in a well-ventilated area.^{[6][8]}
- Keep container tightly closed in a dry and cool place.^{[6][8]}

- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[6]

Experimental Protocols

This protocol describes the synthesis of Flutamide using **4-Nitro-3-(trifluoromethyl)aniline** as the starting material.[5]

Materials:

- **4-Nitro-3-(trifluoromethyl)aniline**
- 1,2-dichloroethane (solvent)
- N,N-dimethylacetamide (acid scavenger)
- Isobutyryl chloride
- 4-dimethylaminopyridine (catalyst)
- Water

Procedure:

- In a suitable reaction vessel, dissolve **4-Nitro-3-(trifluoromethyl)aniline** in 1,2-dichloroethane.
- Add N,N-dimethylacetamide and a catalytic amount of 4-dimethylaminopyridine.
- Cool the mixture to 5-10°C.
- Slowly add isobutyryl chloride dropwise to the reaction mixture while maintaining the temperature between 5-10°C.
- After the addition is complete, allow the reaction mixture to warm to 18-25°C and stir until the **4-Nitro-3-(trifluoromethyl)aniline** is completely consumed (monitor by TLC or other appropriate methods).
- Add water to the reaction mixture and heat to evaporate the 1,2-dichloroethane.

- The crude Flutamide will precipitate from the aqueous solution.
- Collect the crude product by filtration.
- Purify the crude product by recrystallization or column chromatography as needed.

This protocol details a method for the iodination of **4-Nitro-3-(trifluoromethyl)aniline**.[\[1\]](#)

Materials:

- **4-Nitro-3-(trifluoromethyl)aniline**
- Tetrahydrofuran (THF)
- Methanol (MeOH)
- N-Iodosuccinimide (NIS)
- p-Toluenesulfonic acid (p-TsOH)
- Ethyl acetate (EtOAc)
- Water
- Brine
- Magnesium sulfate (MgSO₄)
- Silica gel

Procedure:

- Dissolve **4-Nitro-3-(trifluoromethyl)aniline** (1.00 g, 4.85 mmol) in a 1:1 mixture of THF (10 mL) and MeOH (10 mL).[\[1\]](#)
- To this solution, add N-Iodosuccinimide (1.20 g, 5.34 mmol, 1.1 equivalents) and a catalytic amount of p-toluenesulfonic acid (41.8 mg, 243 μmol, ~5 mol%).[\[1\]](#)
- Stir the solution for 16 hours at room temperature.[\[1\]](#)

- Concentrate the reaction mixture under vacuum to remove the solvents.[1]
- Dissolve the crude product in ethyl acetate (30 mL).[1]
- Wash the organic layer twice with water and then once with brine.[1]
- Dry the organic layer over magnesium sulfate (MgSO_4).[1]
- Filter the mixture to remove the drying agent and concentrate the filtrate under vacuum.[1]
- Purify the resulting residue by silica gel column chromatography to obtain the desired iodinated product.[1]

First Aid and Spill Management

First Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6][8]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[6][8]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[6][8]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

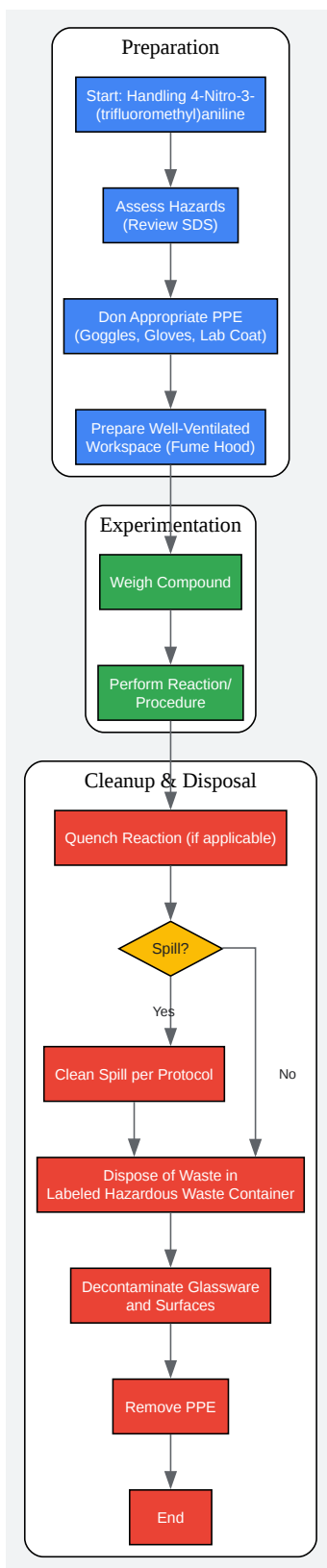
Spill Management:

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas.[8]
- Environmental Precautions: Do not let the product enter drains.[8]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[6][8]

Waste Disposal

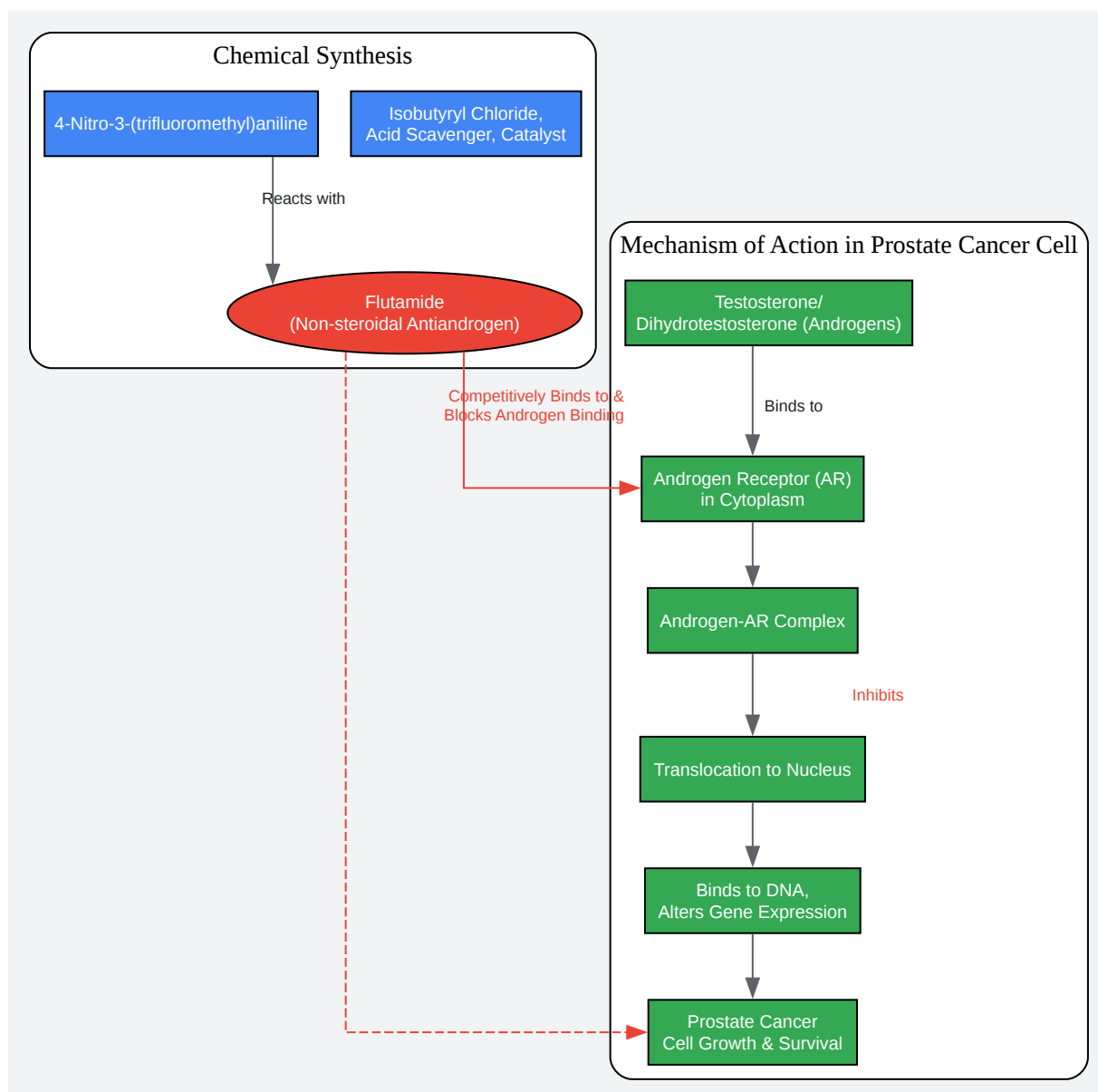
- Dispose of this chemical as hazardous waste.[10]
- Offer surplus and non-recyclable solutions to a licensed disposal company.[8]
- The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Waste material must be disposed of in accordance with national and local regulations.[8]
- Do not mix with other waste. Handle uncleaned containers as the product itself.[8]

Diagrams



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Caption: Workflow for the safe handling of **4-Nitro-3-(trifluoromethyl)aniline**.



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Caption: Synthesis of Flutamide and its antiandrogenic mechanism of action.

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